

# Physical and chemical properties of 2,5-Dimethylbenzyl chloride

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## Compound of Interest

Compound Name: 2,5-Dimethylbenzyl chloride

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## An In-depth Technical Guide to 2,5-Dimethylbenzyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,5-Dimethylbenzyl chloride**. The information is intended to support researchers, scientists, and professionals in drug development and other scientific endeavors who may be working with this compound. This document presents key data in a structured format, details relevant experimental protocols, and provides visualizations to clarify complex processes.

## Compound Identification and Physical Properties

**2,5-Dimethylbenzyl chloride**, also known as 1-(chloromethyl)-2,5-dimethylbenzene, is an aromatic organic compound. It is a colorless liquid with a pungent odor.<sup>[1]</sup> The fundamental identification and physical properties are summarized in the tables below for easy reference.

Table 1: Compound Identification

Identifier	Value
CAS Number	824-45-3[2]
EC Number	212-529-6[2]
MDL Number	MFCD00000902[2]
InChI	1S/C9H11Cl/c1-7-3-4-8(2)9(5-7)6-10/h3-5H,6H2,1-2H3[2]
InChIKey	PECXPZGFZFGDRD-UHFFFAOYSA-N[2]
SMILES	<chem>Cc1ccc(C)c(CCl)c1</chem> [2]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Cl[2]
Molecular Weight	154.64 g/mol [2]
Appearance	Colorless, clear liquid[1]
Odor	Pungent[1]
Boiling Point	221-226 °C (lit.)[2][3]
Density	1.046 g/mL at 25 °C (lit.)[2][3]
Refractive Index (n <sub>20/D</sub> )	1.537 (lit.)[2][3]
Flash Point	66 °C (150.8 °F) - closed cup[2]

## Chemical Reactivity and Stability

**2,5-Dimethylbenzyl chloride** is a reactive compound commonly used as an intermediate in organic synthesis.[1] Its reactivity is primarily centered around the benzylic chloride functional group.

It is known to undergo low-temperature Friedel-Crafts step-growth polymerization reactions.<sup>[2]</sup> The reaction conditions for such polymerizations can influence the molecular weight, linearity, glass transition temperature, and crystalline properties of the resulting polymer.<sup>[2]</sup>

The compound is stable under normal conditions. However, it is incompatible with bases, alcohols, amines, and metals.<sup>[2]</sup> Exposure to moist air or water should be avoided. It should be kept away from open flames, hot surfaces, and sources of ignition. Hazardous decomposition products include carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride gas.<sup>[2]</sup>

## Experimental Protocols

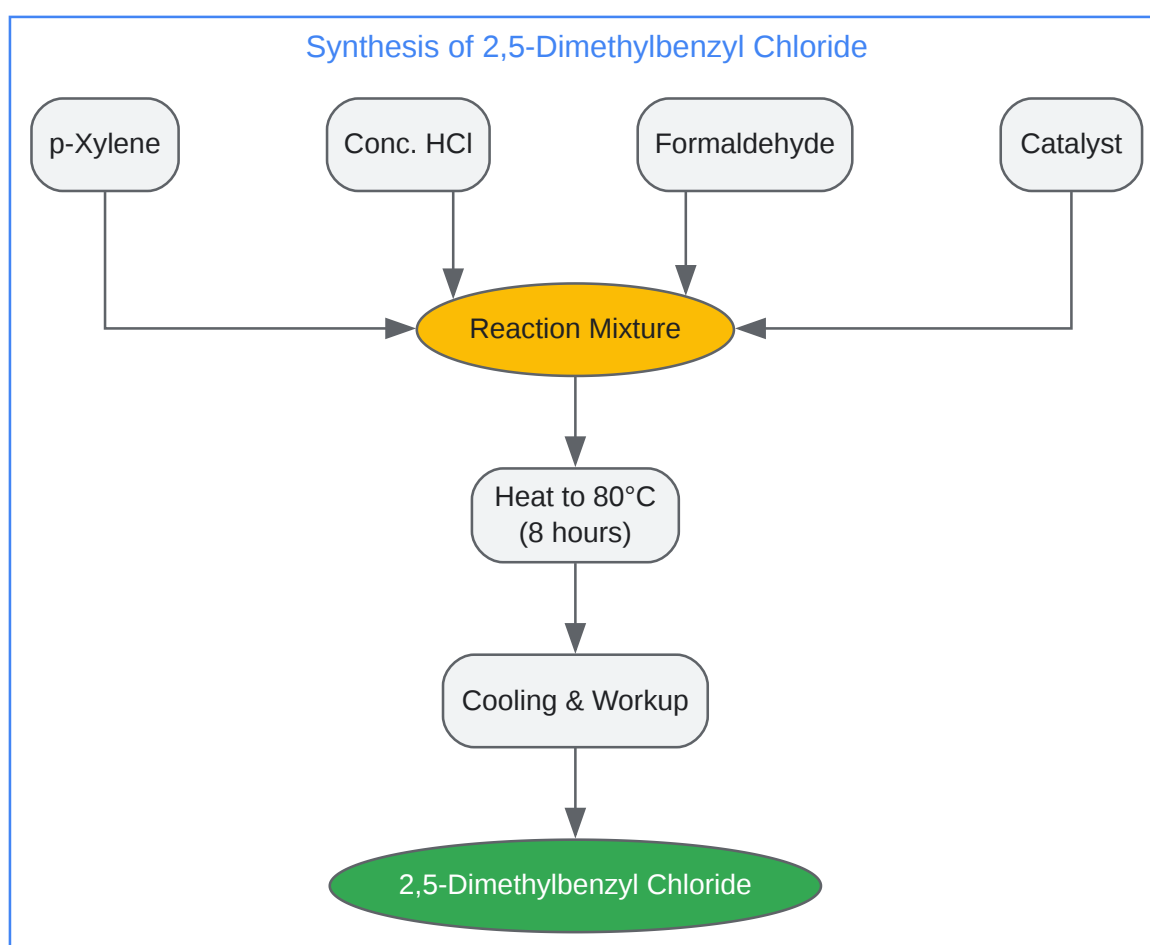
### Synthesis of 2,5-Dimethylbenzyl Chloride

A common method for the synthesis of **2,5-Dimethylbenzyl chloride** is through the chloromethylation of p-xylene. A representative experimental protocol is detailed below.

#### Chloromethylation of p-Xylene<sup>[4]</sup>

- Materials:
  - p-xylene
  - Concentrated hydrochloric acid (37%)
  - Formaldehyde solution (37-40%)
  - Benzyltriethylammonium chloride (catalyst)
- Procedure:
  - To a 500 mL four-necked flask equipped with a condenser, thermometer, and dropping funnel, add 54 g (0.5 mol) of p-xylene, 200 g (2.0 mol) of 37% concentrated hydrochloric acid, and 2.3 g (0.01 mol) of benzyltriethylammonium chloride.<sup>[4]</sup>
  - Heat the mixture to 50 °C with stirring.<sup>[4]</sup>
  - Add 35 g (0.4 mol) of a 37-40% formaldehyde aqueous solution dropwise.<sup>[4]</sup>

- After the addition is complete, raise the temperature to 80 °C and maintain the reaction for 8 hours.[4]
- Cool the reaction mixture to below 50 °C.[4]
- Separate the organic layer and wash it with water until neutral. The resulting p-xylene solution of **2,5-dimethylbenzyl chloride** can be used directly in subsequent reactions or purified.[4]



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Caption: Synthesis workflow for **2,5-Dimethylbenzyl chloride**.

## Purification

Crude **2,5-Dimethylbenzyl chloride** can be purified by washing followed by vacuum distillation. This procedure is effective at removing acidic impurities and water.<sup>[5]</sup>

- Procedure:
  - Transfer the crude **2,5-Dimethylbenzyl chloride** to a separatory funnel.
  - Wash with an equal volume of 5% aqueous sodium bicarbonate solution. Gently swirl and vent the funnel to release any evolved CO<sub>2</sub>. Shake vigorously for 2-3 minutes.<sup>[5]</sup>
  - Separate the layers and discard the aqueous layer.
  - Wash the organic layer with deionized water, followed by a wash with brine.<sup>[5]</sup>
  - Transfer the organic layer to a clean, dry flask and dry over an anhydrous drying agent such as magnesium sulfate or calcium chloride.<sup>[5]</sup>
  - Filter the dried solution into a round-bottom flask suitable for distillation.
  - Perform vacuum distillation, collecting the fraction at the appropriate boiling point for the applied pressure.<sup>[5]</sup>

## Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **2,5-Dimethylbenzyl chloride**. Below is a summary of typical spectroscopic data.

Table 3: Spectroscopic Data Summary

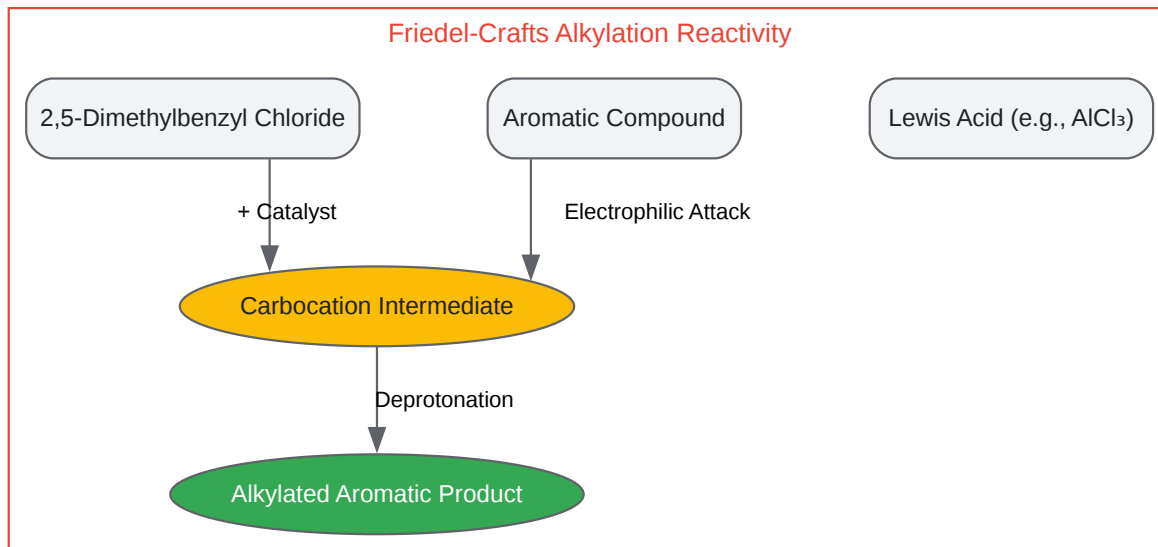
Technique	Data
$^1\text{H}$ NMR	Data available in various databases. A general procedure for acquiring NMR spectra involves dissolving the sample in a deuterated solvent, such as $\text{CDCl}_3$ , and analyzing on a spectrometer (e.g., 300 or 500 MHz). <a href="#">[6]</a>
$^{13}\text{C}$ NMR	Spectral data is available, often acquired in $\text{CDCl}_3$ . <a href="#">[7]</a> <a href="#">[8]</a>
Infrared (IR)	IR spectra can be obtained using techniques such as ATR-Neat. <a href="#">[9]</a> <a href="#">[10]</a>
Mass Spectrometry (MS)	Electron ionization (EI) mass spectra are available. The molecular ion peak and fragmentation pattern are key for identification. <a href="#">[11]</a> <a href="#">[12]</a>

## Reactivity Profile and Applications

**2,5-Dimethylbenzyl chloride** is a valuable building block in organic synthesis. Its primary application lies in its use as an electrophile in Friedel-Crafts alkylation reactions to introduce the 2,5-dimethylbenzyl group onto aromatic rings.[\[13\]](#)[\[14\]](#)

## Friedel-Crafts Alkylation

In a typical Friedel-Crafts alkylation, **2,5-Dimethylbenzyl chloride** reacts with an aromatic compound in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ).[\[13\]](#) The reaction proceeds through the formation of a benzyl carbocation, which then undergoes electrophilic aromatic substitution.[\[13\]](#)[\[14\]](#)



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Caption: Generalized scheme for Friedel-Crafts alkylation.

## Safety and Handling

**2,5-Dimethylbenzyl chloride** is a corrosive material that can cause severe skin burns and eye damage.[2] It is also harmful if inhaled.[2] Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Store in a cool, dry, and well-ventilated area away from incompatible materials. Keep containers tightly closed.

In case of exposure, immediate medical attention is required. For skin contact, wash off immediately with soap and plenty of water. For eye contact, rinse cautiously with water for several minutes. If inhaled, move the person to fresh air. Do not induce vomiting if swallowed.

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